

# Application Notes and Protocols for CSV0C018875 Hydrochloride in Mice

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## Compound of Interest

Compound Name: CSV0C018875 hydrochloride

Cat. No.: B1669651

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Disclaimer: As of December 2025, publicly available scientific literature and databases do not contain specific dosage and administration protocols for **CSV0C018875 hydrochloride** in mouse models. The following application notes and protocols are based on general principles of drug administration in mice and data from studies on a related, well-characterized G9a inhibitor, BIX-01294. Researchers should use this information as a starting point and conduct dose-finding and toxicity studies to determine the optimal and safe dosage for **CSV0C018875 hydrochloride** in their specific experimental context.

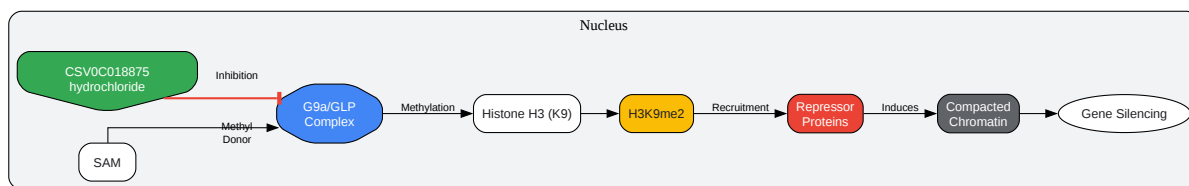
## Introduction

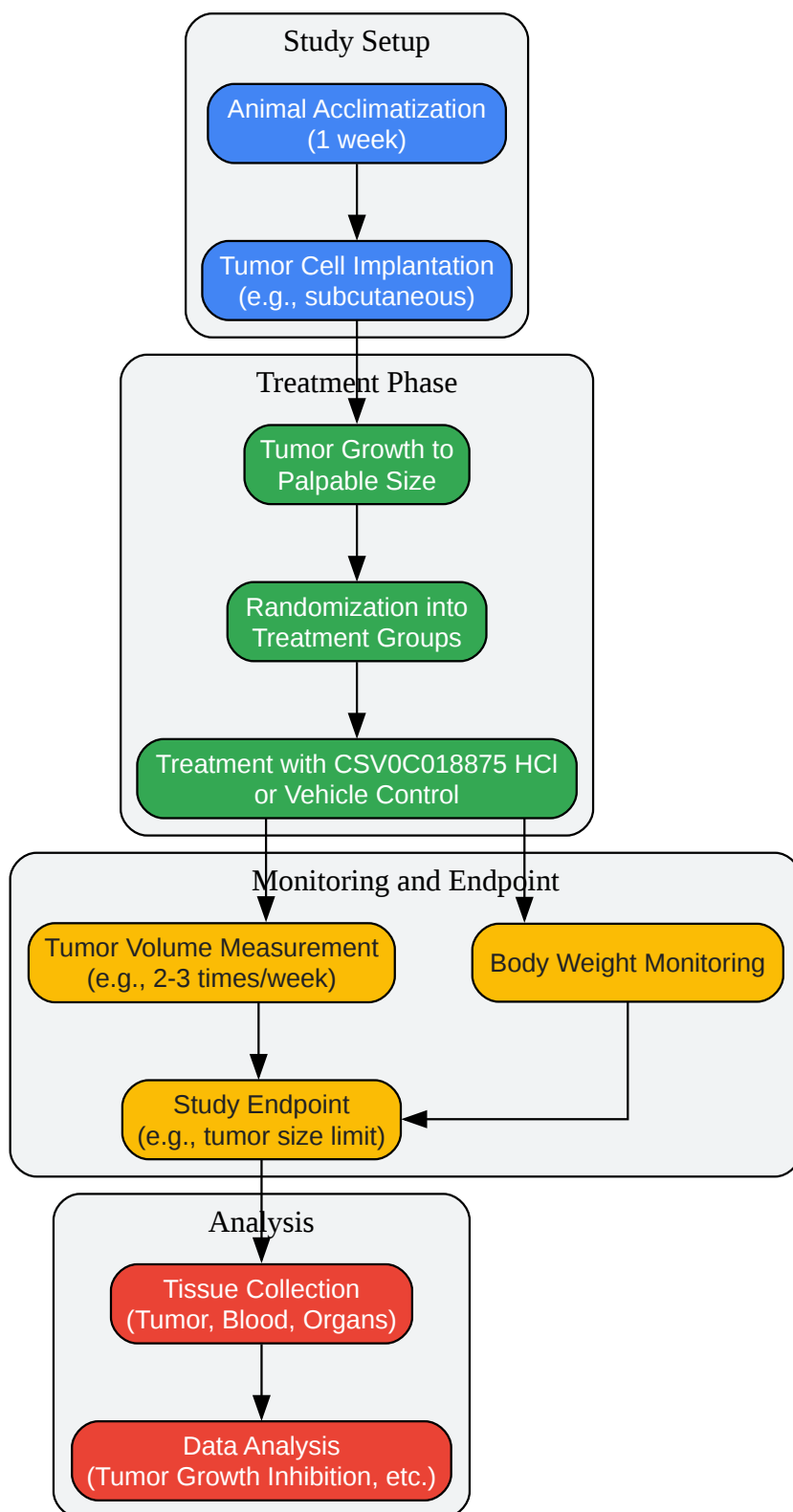
**CSV0C018875 hydrochloride** is a potent and selective inhibitor of the histone methyltransferase G9a (also known as EHMT2). G9a is a key enzyme responsible for the mono- and di-methylation of histone H3 at lysine 9 (H3K9me1 and H3K9me2), epigenetic marks that are generally associated with transcriptional repression. By inhibiting G9a, **CSV0C018875 hydrochloride** can modulate gene expression, leading to various cellular effects. It has been reported to have lower toxicity compared to the first-generation G9a inhibitor, BIX-01294, suggesting a potentially wider therapeutic window.

These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the proposed dosage and administration of **CSV0C018875 hydrochloride** in mice, based on available data for similar compounds and general best practices.

## Mechanism of Action and Signaling Pathway

**CSV0C018875 hydrochloride** exerts its effects by inhibiting the enzymatic activity of G9a. G9a, in a complex with G9a-like protein (GLP), catalyzes the transfer of methyl groups from S-adenosylmethionine (SAM) to H3K9. This methylation leads to the recruitment of repressor proteins, chromatin compaction, and subsequent gene silencing. By blocking this process, **CSV0C018875 hydrochloride** can lead to the reactivation of silenced genes.





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